

Essential Safety and Operational Guide for 2-(Bromomethyl)-5-(trifluoromethyl)furan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Bromomethyl)-5-(trifluoromethyl)furan

Cat. No.: B058163

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Bromomethyl)-5-(trifluoromethyl)furan** (CAS No: 17515-77-4). It is intended for researchers, scientists, and drug development professionals to ensure a safe and efficient laboratory environment.

Chemical Identifier and Hazard Information

Property	Value
Chemical Name	2-(Bromomethyl)-5-(trifluoromethyl)furan
CAS Number	17515-77-4[1]
Molecular Formula	C ₆ H ₄ BrF ₃ O[2][3]
Molecular Weight	228.99 g/mol [2][3]
GHS Hazard Statements	H226: Flammable liquid and vapor.[1][4] H314: Causes severe skin burns and eye damage.[1][4] H318: Causes serious eye damage.[1]

Hazard Pictograms

Danger

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to mitigate the risks associated with **2-(Bromomethyl)-5-(trifluoromethyl)furan**.

PPE Category	Recommended Specification	Rationale
Eye and Face Protection	Chemical safety goggles with a face shield.	Protects against splashes and vapors that can cause serious eye damage. [1] [4]
Hand Protection	Chemically resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may offer limited, short-term splash protection but are not recommended for prolonged contact.	Provides robust protection against skin burns and absorption. [1] [4]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.	Minimizes skin contact and protects from potential splashes of the flammable and corrosive liquid. [1] [4]
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges.	Essential for preventing inhalation of harmful vapors, especially when working outside of a certified chemical fume hood or during spill cleanup. [5]

Operational Plan: Handling and Storage

Adherence to a strict operational protocol is necessary for the safe handling and storage of this compound.

Engineering Controls:

- Ventilation: All handling of **2-(Bromomethyl)-5-(trifluoromethyl)furan** must be conducted in a certified chemical fume hood to minimize inhalation exposure.^[1]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

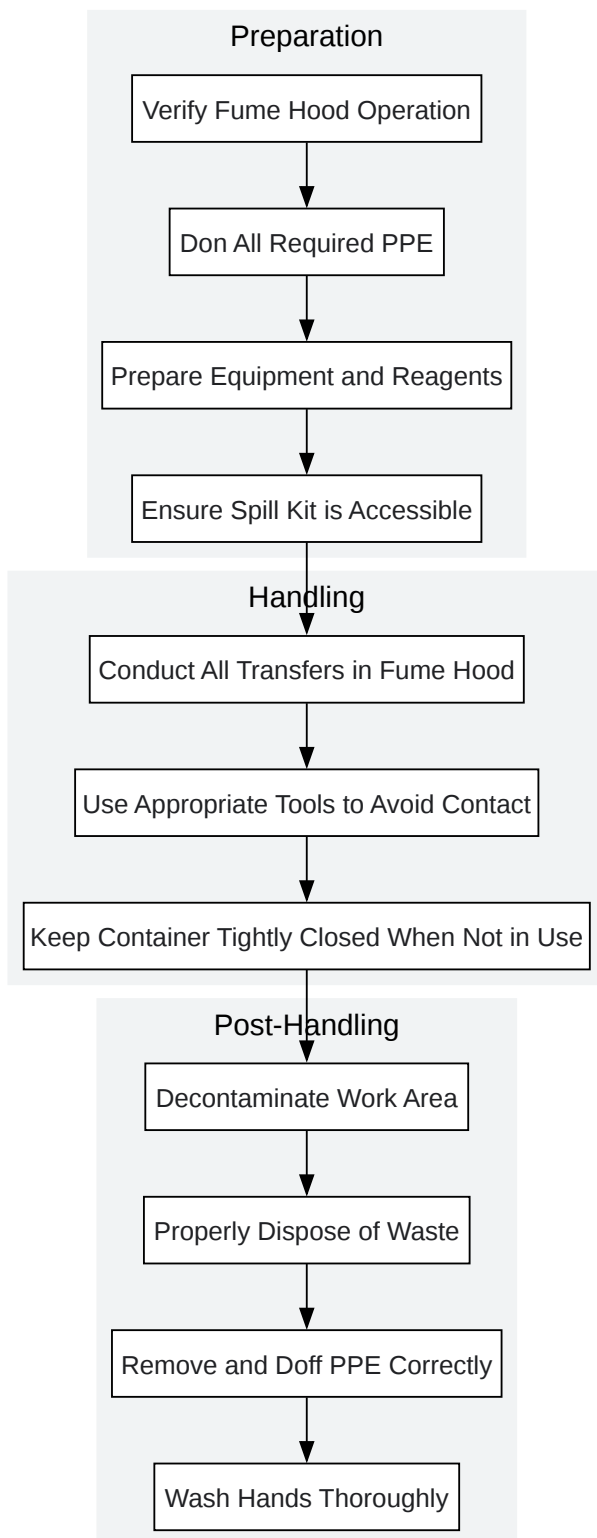
Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.^{[1][4]}
- Keep the container tightly closed and protect from moisture.^[1]
- Store locked up.^[1]

Experimental Workflow: Standard Handling Procedure

The following diagram outlines the essential steps for safely handling **2-(Bromomethyl)-5-(trifluoromethyl)furan** in a laboratory setting.

Standard Handling Workflow



[Click to download full resolution via product page](#)

Standard Handling Workflow Diagram

Emergency and Disposal Plan

First-Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor. [1] [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water. If skin irritation or rash occurs, get medical advice/attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [1] [4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [1] [4]

Spill Response

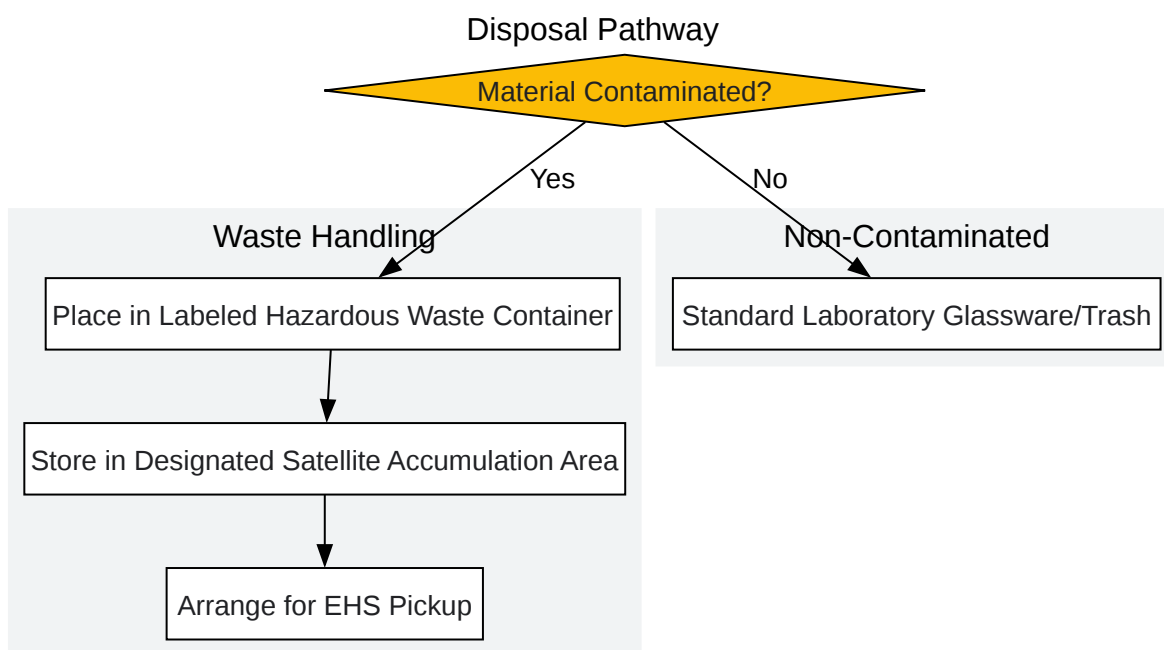
- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Use a suitable absorbent material to collect as much of the spill as possible.
- Clean: Decontaminate the area with a suitable cleaning agent.
- Dispose: Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.

Disposal Plan

- Chemical Waste: Dispose of **2-(Bromomethyl)-5-(trifluoromethyl)furan** and any contaminated materials in a designated hazardous waste container.^[4] The container must be properly labeled with the chemical name and associated hazards.
- Contaminated PPE: Used gloves, aprons, and other disposable PPE should be collected in a sealed bag and disposed of as hazardous waste.
- Regulatory Compliance: All waste disposal must be in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) department for specific guidance.

Logical Relationship: Disposal Pathway

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **2-(Bromomethyl)-5-(trifluoromethyl)furan**.



[Click to download full resolution via product page](#)

Disposal Pathway Decision Diagram

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 2-(bromomethyl)-5-(trifluoromethyl)furan AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-(Bromomethyl)-5-(trifluoromethyl)furan | 17515-77-4 [chemicalbook.com]
- 4. 2-(Bromomethyl)-5-(trifluoromethyl)furan | 17515-77-4 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-(Bromomethyl)-5-(trifluoromethyl)furan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058163#personal-protective-equipment-for-handling-2-bromomethyl-5-trifluoromethyl-furan]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com